

# A Researcher's Guide to Commercial Inosine-5'-Monophosphate (IMP) Disodium Salt

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## Compound of Interest

Compound Name: *Inosine-5'-monophosphate  
disodium salt*

Cat. No.: *B14127107*

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For researchers in cellular biology, neuroscience, and drug development, inosine-5'-monophosphate (IMP) disodium salt is a critical reagent. As the first nucleotide formed during de novo purine synthesis, it serves as a key precursor to adenosine monophosphate (AMP) and guanosine monophosphate (GMP)[1][2]. Furthermore, extracellular IMP and its metabolite inosine can act as signaling molecules, modulating inflammatory responses[1][3]. Given its central role in cellular metabolism and signaling, the purity and quality of commercially sourced IMP are paramount for reproducible experimental outcomes.

This guide provides a comparative overview of commercially available **inosine-5'-monophosphate disodium salt**, along with standardized protocols for its quality assessment.

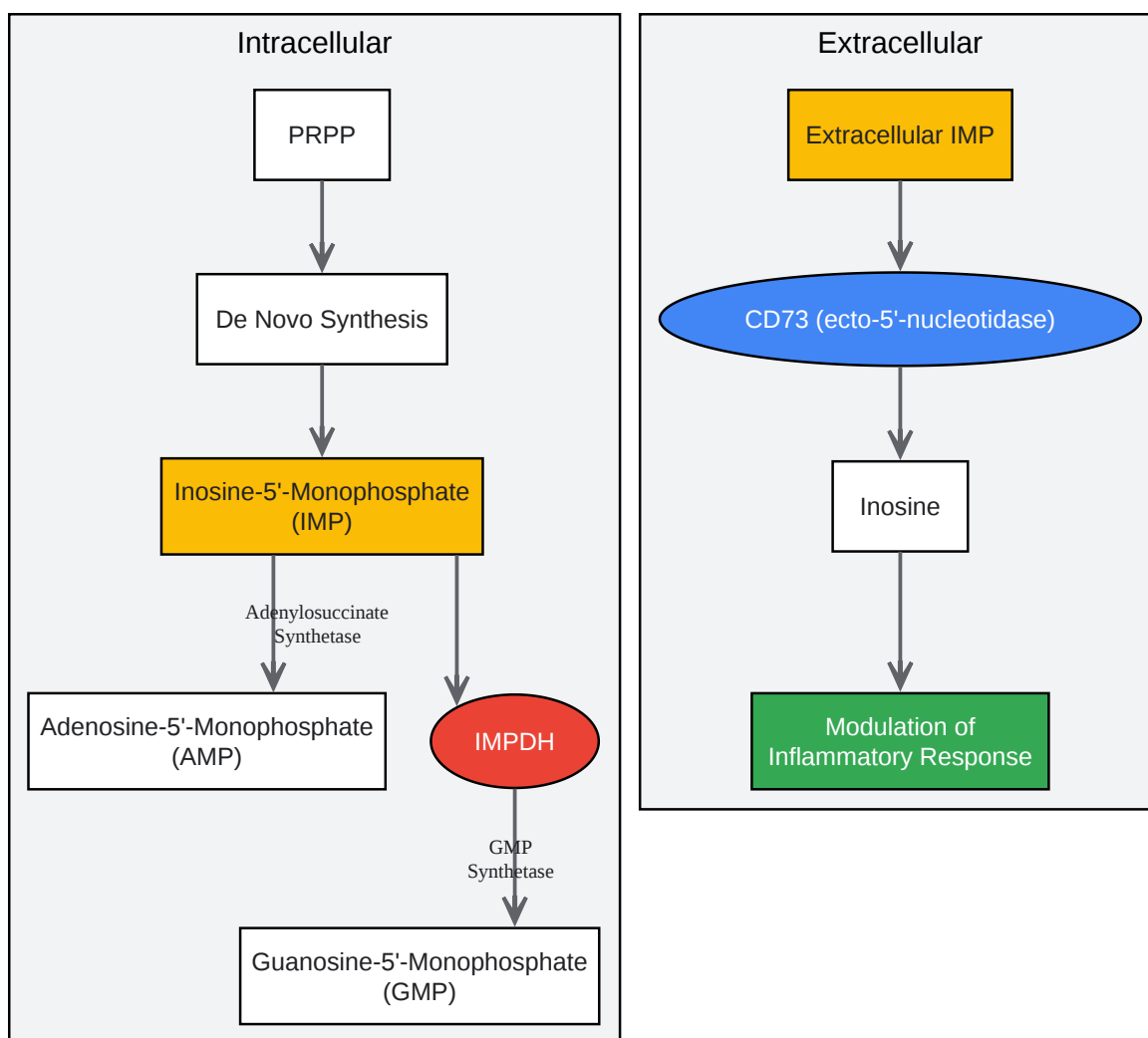
## Commercial Supplier Comparison

Sourcing high-quality reagents is a critical first step in any experimental workflow. Below is a comparison of several prominent suppliers of **inosine-5'-monophosphate disodium salt**, based on publicly available data. Researchers are encouraged to request lot-specific Certificates of Analysis (CoA) for detailed purity information.

| Supplier                 | Product Name                                    | Purity (by HPLC)           | CAS Number                       | Molecular Formula   | Additional Notes   |
|--------------------------|---|----------------------------|----------------------------------|---|--|
| Sigma-Aldrich            | Inosine 5'-monophosphate disodium salt hydrate  | ≥99.0% <a href="#">[4]</a> | 352195-40-5 <a href="#">[5]</a>  | $C_{10}H_{11}N_4Na_2O_8P \cdot xH_2O$                     | Also offer a grade from yeast with ≥98% purity <a href="#">[6]</a> <a href="#">[7]</a> . |
| MP Biomedicals           | Inosine-5-monophosphate, disodium salt, hydrate | Not specified              | 352195-40-5 <a href="#">[8]</a>  | $C_{10}H_{11}N_4O_8PNa_2 \cdot xH_2O$ <a href="#">[8]</a> | For research or further manufacturing use <a href="#">[8]</a> .                          |
| BOC Sciences             | Inosine 5'-monophosphate disodium salt          | ≥97% <a href="#">[9]</a>   | 4691-65-0                        | $C_{10}H_{11}N_4Na_2O_8P$ <a href="#">[9]</a>             | Soluble in water, sparingly in ethanol <a href="#">[9]</a> .                             |
| MOLNOVA                  | Disodium 5'-inosinate monohydrate               | 98% <a href="#">[10]</a>   | 352195-40-5 <a href="#">[10]</a> | $C_{10}H_{13}N_4Na_2O_9P$ <a href="#">[10]</a>            | NMR data consistent with structure <a href="#">[10]</a> .                                |
| TCI America              | Inosine 5'-Monophosphate Disodium Salt, Hydrate | Not specified              | 4691-65-0 <a href="#">[11]</a>   | Not specified   | For professional manufacturing, research, or industrial use <a href="#">[11]</a> .       |
| Santa Cruz Biotechnology | Inosine 5'-monophosphate disodium salt          | Not specified              | 4691-65-0 <a href="#">[12]</a>   | $C_{10}H_{11}N_4O_8P \cdot 2Na$ <a href="#">[12]</a>      | For research use only <a href="#">[12]</a> .   |

## Key Signaling Pathways Involving IMP

Inosine-5'-monophosphate is a pivotal molecule in purine metabolism. Intracellularly, it is the branch point for the synthesis of adenosine and guanosine nucleotides. Extracellularly, it can be metabolized to inosine, which has its own signaling properties, particularly in the context of inflammation.



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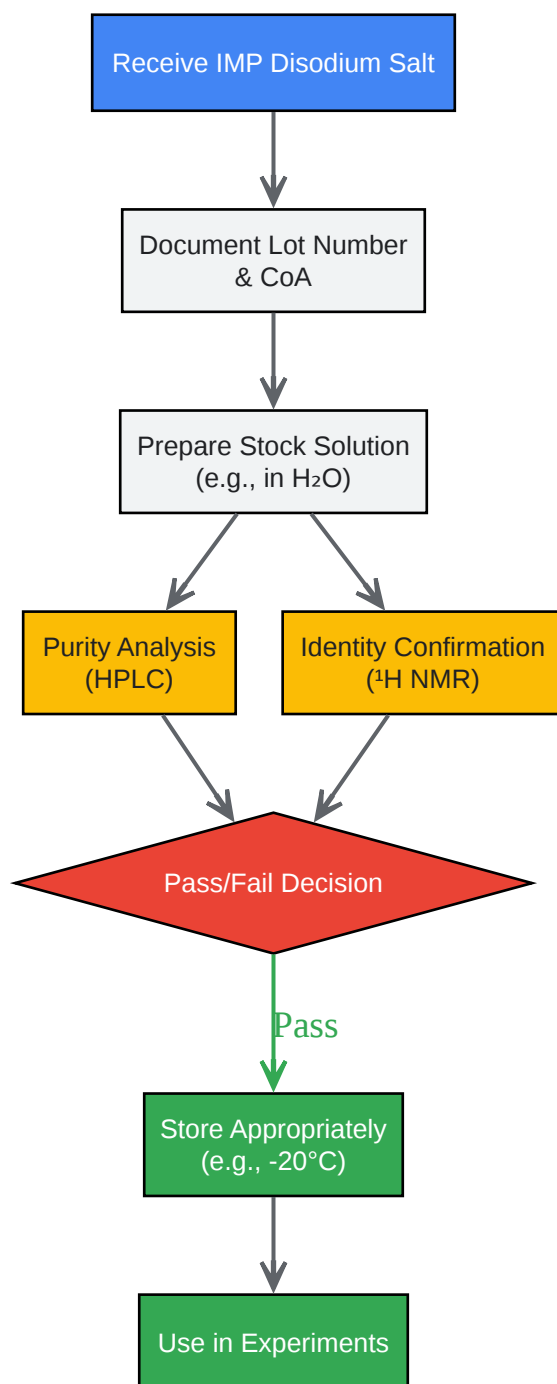
**Fig. 1:** IMP Metabolic and Signaling Pathways.

## Experimental Protocols for Quality Assessment

The following protocols describe standard methods for verifying the identity and purity of **inosine-5'-monophosphate disodium salt**.

## Experimental Workflow for Quality Control

A systematic approach to quality control ensures the reliability of the starting material. This workflow outlines the key steps from receiving the compound to its use in experiments.



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**Fig. 2:** Quality Control Workflow for IMP.

# High-Performance Liquid Chromatography (HPLC) for Purity Analysis

This method is designed to separate and quantify IMP from potential impurities.

1. Objective: To determine the purity of the **inosine-5'-monophosphate disodium salt** sample by quantifying the percentage of the main compound peak relative to all other peaks.

2. Materials and Reagents:

- **Inosine-5'-monophosphate disodium salt** sample
- HPLC-grade water
- HPLC-grade acetonitrile
- Formic acid
- Symmetry C18 column (or equivalent)

3. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.

4. Mobile Phase Preparation:

- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: Acetonitrile.

5. Chromatographic Conditions:

- Column: Symmetry C18, 5  $\mu$ m, 4.6 x 150 mm
- Flow Rate: 1.0 mL/min
- Injection Volume: 10  $\mu$ L
- Detector Wavelength: 254 nm
- Column Temperature: 30°C
- Gradient:
  - 0-5 min: 100% A
  - 5-15 min: Linear gradient to 95% A, 5% B
  - 15-20 min: Hold at 95% A, 5% B
  - 20-22 min: Return to 100% A
  - 22-30 min: Hold at 100% A (re-equilibration)

#### 6. Sample Preparation:

- Prepare a 1 mg/mL stock solution of IMP in HPLC-grade water.
- Filter the sample through a 0.22  $\mu\text{m}$  syringe filter before injection.

#### 7. Data Analysis:

- Integrate all peaks in the chromatogram.
- Calculate the purity by dividing the peak area of IMP by the total area of all peaks and multiplying by 100.

## Proton Nuclear Magnetic Resonance ( $^1\text{H}$ NMR) for Structural Confirmation

$^1\text{H}$  NMR spectroscopy is used to confirm the chemical structure of the compound.

1. Objective: To verify the identity of the **inosine-5'-monophosphate disodium salt** by comparing its  $^1\text{H}$  NMR spectrum to a reference spectrum or expected chemical shifts.

#### 2. Materials and Reagents:

- **Inosine-5'-monophosphate disodium salt** sample
- Deuterium oxide ( $\text{D}_2\text{O}$ )

#### 3. Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher).

#### 4. Sample Preparation:

- Dissolve approximately 5-10 mg of the IMP sample in 0.6-0.7 mL of  $\text{D}_2\text{O}$  in an NMR tube.
- Vortex briefly to ensure complete dissolution.

#### 5. NMR Acquisition Parameters (Example for a 400 MHz spectrometer):

- Pulse Program: Standard 1D proton (zg30)
- Number of Scans: 16 or 32
- Relaxation Delay (d1): 2.0 seconds
- Acquisition Time (aq): ~4 seconds

- Solvent: D<sub>2</sub>O
- Temperature: 298 K

#### 6. Data Analysis:

- Process the raw data (Fourier transform, phase correction, and baseline correction).
- Reference the spectrum using the residual HDO peak (approximately 4.79 ppm).
- Compare the chemical shifts and multiplicities of the observed peaks with known values for inosine-5'-monophosphate to confirm the structure. Key expected signals include those for the purine ring protons and the ribose sugar protons.

By employing a careful selection of commercial suppliers and implementing robust quality control measures, researchers can ensure the integrity of their experiments and the reliability of their data when working with **inosine-5'-monophosphate disodium salt**.

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- To cite this document: BenchChem. [A Researcher's Guide to Commercial Inosine-5'-Monophosphate (IMP) Disodium Salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14127107#comparing-commercial-sources-of-inosine-5-monophosphate-disodium-salt]

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